

Unveiling WAY-658494: A Deep Dive into Its Discovery and Synthesis

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Compound of Interest

Compound Name: WAY-658494

Cat. No.: B10815888

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For Researchers, Scientists, and Drug Development Professionals

WAY-658494, identified by its IUPAC name ethyl (2E)-{(5E)-5-[(5-methyl-2-thienyl)methylene]-4-oxo-1,3-thiazolidin-2-ylidene}ethanoate, has emerged as a molecule of interest within the scientific community. This technical guide provides a comprehensive overview of the available information regarding its discovery and synthesis, tailored for professionals in drug development and chemical research.

Core Compound Data

A summary of the fundamental properties of **WAY-658494** is presented below, compiled from publicly available chemical supplier data.

Property	Value
CAS Number	1351358-93-4
Molecular Formula	C ₁₃ H ₁₃ NO ₃ S ₂
Molecular Weight	295.38 g/mol
IUPAC Name	ethyl (2E)-{(5E)-5-[(5-methyl-2-thienyl)methylene]-4-oxo-1,3-thiazolidin-2-ylidene}ethanoate

Discovery and Biological Activity: An Overview

Detailed information regarding the specific discovery and the full biological profile of **WAY-658494** is not extensively documented in readily accessible scientific literature under its "**WAY-658494**" designation. Chemical vendors classify it as an "active molecule," suggesting it has demonstrated biological effects in screening assays. The structure, featuring a thiazolidinone core, is a common scaffold in medicinal chemistry known to exhibit a wide range of biological activities.

The lack of widespread public research on **WAY-658494** could indicate it is a compound from an early-stage drug discovery program that has not been extensively published or that it is primarily known by a different identifier in scientific literature.

Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **WAY-658494** is not available in published literature, a logical retrosynthetic analysis based on its structure allows for the proposal of a likely synthetic route. The key steps would involve the synthesis of the core thiazolidinone ring, followed by condensation with a substituted thiophene aldehyde.

A generalized experimental workflow for the synthesis of similar 2-ylidene-1,3-thiazolidin-4-ones is outlined below.

General Experimental Workflow for Synthesis

Caption: Proposed general synthetic workflow for **WAY-658494**.

Experimental Protocols

Based on established chemical principles for the synthesis of analogous compounds, the following represents a plausible, though not explicitly cited, methodology.

Step 1: Synthesis of the Thiazolidinone Core (e.g., 2-Imino-4-thiazolidinone derivative)

- To a solution of a suitable α -haloacetic acid or ester in a polar solvent (e.g., ethanol), add an equimolar amount of thiourea.

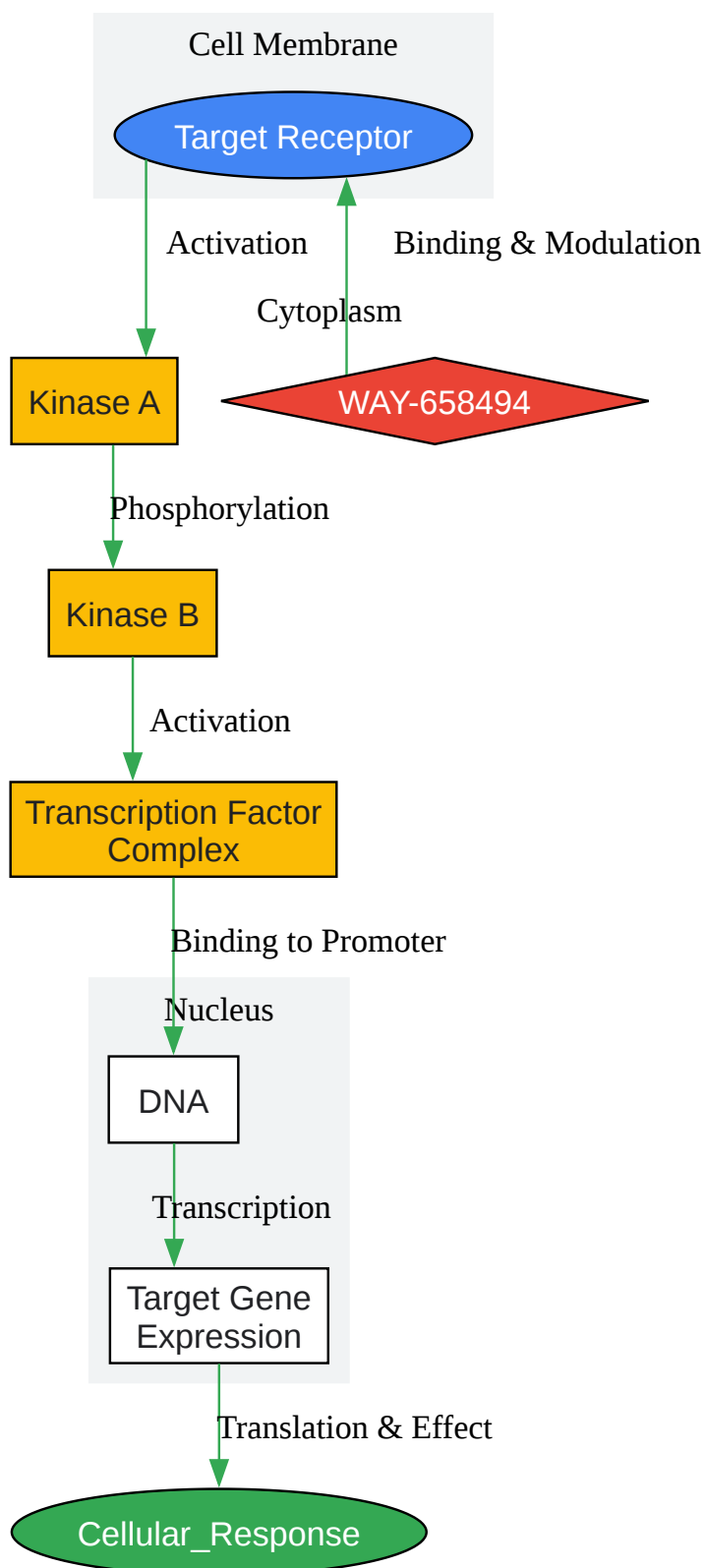
- The reaction mixture is refluxed for several hours until the starting materials are consumed, as monitored by thin-layer chromatography (TLC).
- Upon cooling, the product typically precipitates and can be collected by filtration.
- The crude product is then washed with a suitable solvent (e.g., cold water or ethanol) and dried to yield the 2-imino-4-thiazolidinone core.

Step 2: Knoevenagel Condensation

- The synthesized thiazolidinone derivative and an equimolar amount of 5-methyl-2-thiophenecarboxaldehyde are dissolved in a high-boiling point solvent such as glacial acetic acid or ethanol.
- A catalytic amount of a base, for example, piperidine or sodium acetate, is added to the mixture.
- The reaction is heated to reflux for several hours. The progress of the reaction is monitored by TLC.
- After completion, the reaction mixture is cooled, and the precipitated solid is filtered, washed, and recrystallized from an appropriate solvent to afford the purified final product, **WAY-658494**.

Signaling Pathways and Mechanism of Action

Due to the limited public information, the specific signaling pathways modulated by **WAY-658494** and its precise mechanism of action have not been elucidated in available scientific literature. The thiazolidinone scaffold is known to interact with a variety of biological targets. To illustrate a hypothetical mechanism of action common for this class of compounds, a generalized signaling pathway diagram is provided below. This is a representative example and is not confirmed for **WAY-658494**.



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Caption: Hypothetical signaling pathway for a thiazolidinone-based compound.

Further research and publication are required to definitively establish the discovery context, detailed synthetic protocols, and the biological and pharmacological profile of **WAY-658494**. The information presented here is based on available chemical data and established principles of medicinal chemistry and provides a foundational guide for researchers interested in this molecule.

- To cite this document: BenchChem. [Unveiling WAY-658494: A Deep Dive into Its Discovery and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10815888#way-658494-discovery-and-synthesis-background]

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